

4-(Trimethylsilyl)-3-butyn-1-amine molecular weight

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Compound of Interest

Compound Name: 4-(Trimethylsilyl)-3-butyn-1-amine

Cat. No.: B1319348

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An in-depth analysis of the molecular weight of **4-(Trimethylsilyl)-3-butyn-1-amine** reveals a calculated value of 141.29 g/mol. This is determined by its molecular formula, which is derived from its chemical structure.

The chemical name "**4-(Trimethylsilyl)-3-butyn-1-amine**" indicates a four-carbon butyn chain with an amine group at the first position, a triple bond starting at the third carbon, and a trimethylsilyl group attached to the fourth carbon. This structure corresponds to the molecular formula $C_7H_{15}NSi$. It is worth noting that some commercial suppliers may list an incorrect molecular weight for this compound due to an apparent error in the listed molecular formula.

Molecular Properties

A summary of the key quantitative data for **4-(Trimethylsilyl)-3-butyn-1-amine** is presented below.

Property	Value
Molecular Formula	$C_7H_{15}NSi$
Molecular Weight	141.29 g/mol

Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation based on the atomic weights of its constituent elements is detailed in the following table.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	7	12.011[1][2][3]	84.077
Hydrogen	H	15	1.008[4][5][6][7]	15.120
Nitrogen	N	1	14.007[8][9][10] [11]	14.007
Silicon	Si	1	28.086[12][13] [14]	28.086
Total		141.29		

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